

Application Notes and Protocols for Carbinoxamine-d6 Maleate Salt

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Compound of Interest

Compound Name: Carbinoxamine-d6 Maleate Salt

CAS No.: 1216872-59-1

Cat. No.: B563315

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A Senior Application Scientist's Guide for In Vitro and In Vivo Research

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the application of **Carbinoxamine-d6 Maleate Salt**. We will delve into its fundamental properties, its primary role as an internal standard in pharmacokinetic analysis, and its application in preclinical models of allergic response. The protocols herein are designed to be robust and self-validating, grounded in established scientific principles.

Introduction: Understanding Carbinoxamine and the Significance of Deuterium Labeling

Carbinoxamine is a first-generation antihistamine of the ethanolamine class.^{[1][2]} Its mechanism of action involves competitive antagonism of histamine at H1 receptors on effector cells in the gastrointestinal tract, blood vessels, and respiratory tract.^{[1][3][4]} This blockade prevents the typical allergic cascade initiated by histamine, thereby alleviating symptoms such as sneezing, itching, and rhinorrhea.^[3] Carbinoxamine also possesses anticholinergic and sedative properties.^{[4][5]}

Carbinoxamine-d6 Maleate Salt is a stable isotope-labeled (SIL) analog of Carbinoxamine Maleate, where six hydrogen atoms on the N,N-dimethyl groups have been replaced with deuterium.[6] This substitution is critical for its application in modern bioanalytical techniques.

Why Use a Deuterium-Labeled Analog?

The substitution of hydrogen with deuterium creates a molecule that is chemically and biologically analogous to the parent compound but has a higher mass. This subtle change is profound for several research applications:

- **Gold Standard Internal Standard:** In quantitative mass spectrometry (MS), SIL analogs are considered the gold standard for internal standards (IS).[7] They co-elute with the unlabeled analyte during chromatography and exhibit nearly identical ionization efficiency and fragmentation patterns. This allows the SIL-IS to accurately correct for variability during sample preparation, injection, and ionization, a phenomenon known as matrix effect, leading to highly accurate and precise quantification of the parent drug in biological matrices.[7][8]
- **Metabolic Fate Studies:** Deuterium labeling can be used to trace the metabolic pathways of a drug.[9] By analyzing the mass shifts in metabolites, researchers can elucidate metabolic transformations without the need for radiolabeling.
- **Pharmacokinetic Modulation (The "Deuterium Effect"):** Replacing hydrogen with deuterium at a site of metabolic transformation can sometimes slow the rate of metabolism due to the kinetic isotope effect (KIE).[9] This can be intentionally used in drug design to improve a drug's pharmacokinetic profile.[10]

Physicochemical Properties, Handling, and Safety

Proper handling and storage are paramount for maintaining the integrity of **Carbinoxamine-d6 Maleate Salt**.

Property	Value
Chemical Name	2-[(4-chlorophenyl)-2-pyridinylmethoxy]-N,N-di(methyl-d3)-ethanamine, (2Z)-2-butenedioate
Molecular Formula	C ₁₆ H ₁₃ D ₆ ClN ₂ O • C ₄ H ₄ O ₄
Molecular Weight	~412.90 g/mol
CAS Number	1216872-59-1 (Deuterated)
Unlabeled CAS	3505-38-2 (Carbinoxamine Maleate)
Appearance	White to off-white solid
Solubility	Freely soluble in water, ethanol, and DMSO.[11] [12] Slightly soluble in chloroform.[13]
Storage	Store at -20°C for long-term stability.[11]

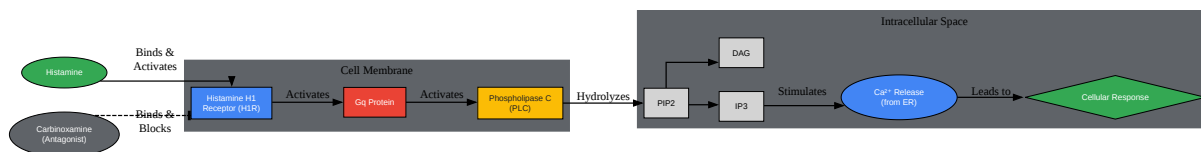
Safety Precautions: **Carbinoxamine-d6 Maleate Salt** should be handled with care. It is classified as toxic if swallowed and harmful in contact with skin or if inhaled.[14][15] It can cause skin and serious eye irritation.[14][15] Always work in a well-ventilated area, such as a chemical fume hood, and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[15] Refer to the supplier's Safety Data Sheet (SDS) for complete handling information.[14]

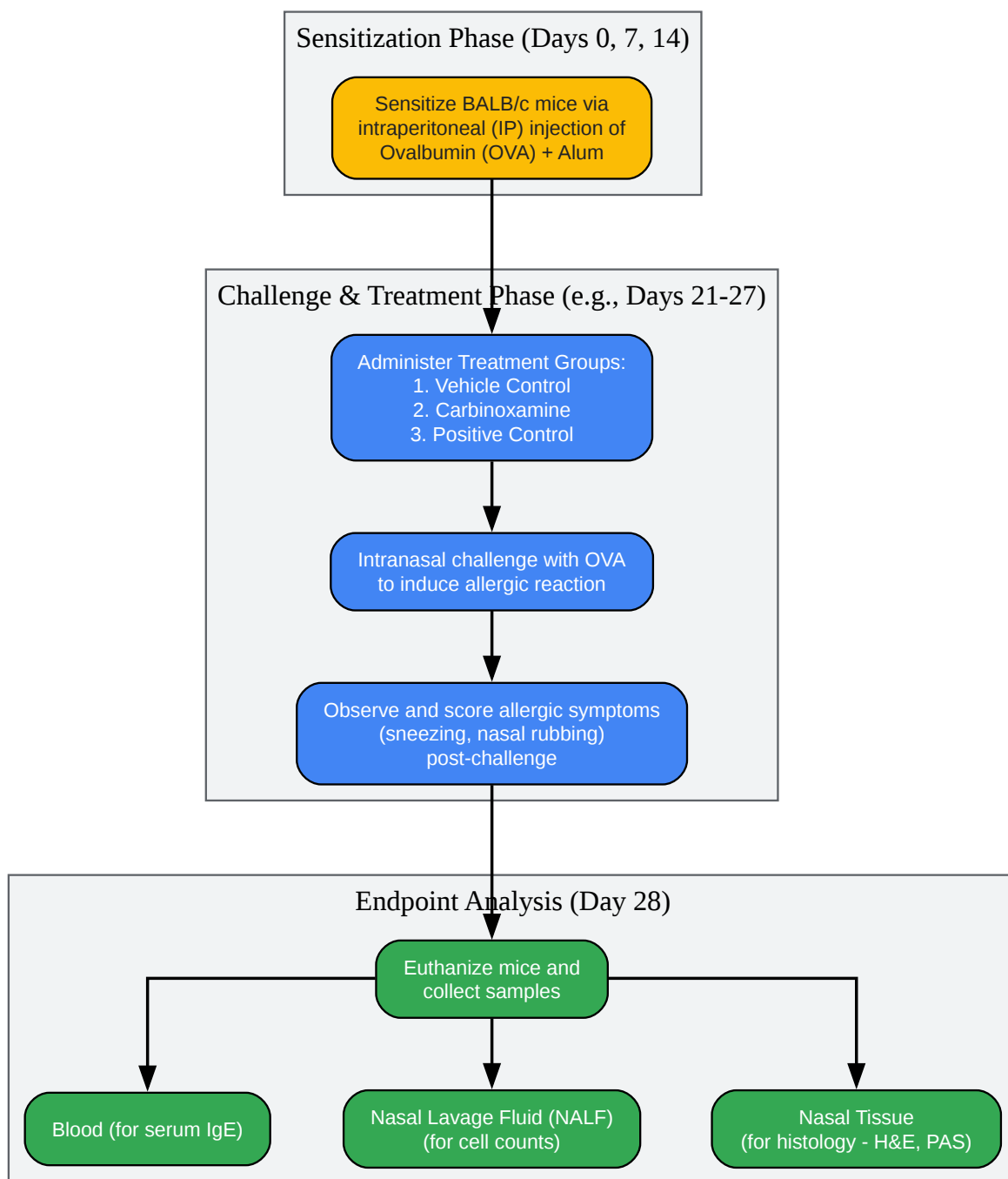
Application I: In Vitro Characterization of H1 Receptor Antagonism

Before proceeding to in vivo studies, it is essential to characterize the interaction of Carbinoxamine with the histamine H1 receptor. While the deuterated form is expected to behave identically to the unlabeled form in binding assays, these protocols are fundamental for studying any H1 antagonist.

The Histamine H1 Receptor Signaling Pathway The H1 receptor is a G protein-coupled receptor (GPCR) that couples to the Gq/11 family of G proteins.[16] Upon histamine binding, Gq activates Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate

(PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium (Ca²⁺) from the endoplasmic reticulum, leading to a variety of cellular responses.[16]





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Caption: Workflow for an in vivo allergic rhinitis model.

Protocol 2: OVA-Induced Allergic Rhinitis in Mice

Materials:

- Animals: 6-8 week old female BALB/c mice (a strain known to mount robust Th2-biased allergic responses). [17]* Allergen: Ovalbumin (OVA), Grade V.
- Adjuvant: Aluminum hydroxide (Alum).
- Treatment: Carbinoxamine Maleate (dissolved in a suitable vehicle, e.g., saline or PBS).
- Vehicle Control: The solvent used to dissolve Carbinoxamine.
- Positive Control: A known anti-inflammatory agent like dexamethasone.

Procedure:

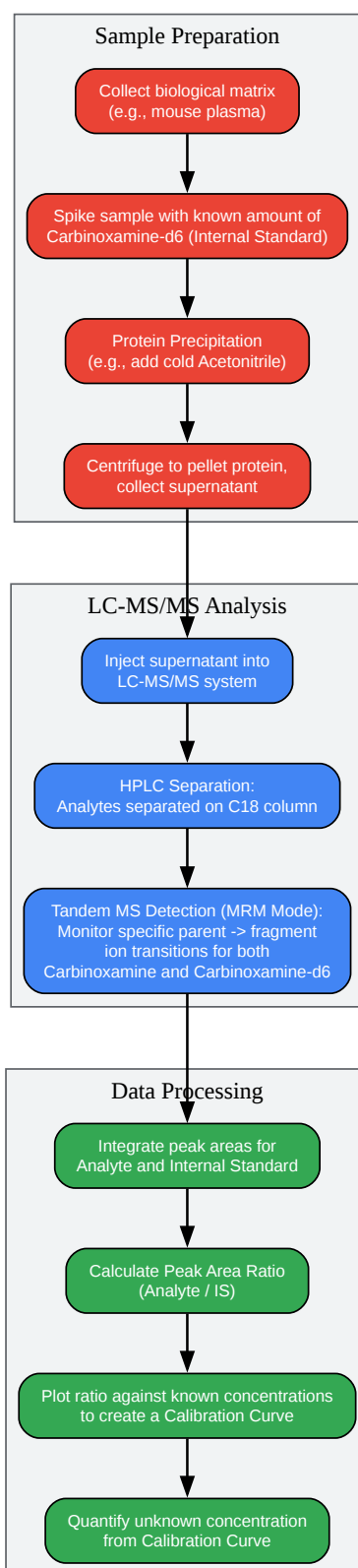
- Sensitization (Days 0, 7, 14):
 - Sensitize mice by intraperitoneal (IP) injection of 100 µg OVA emulsified in 1 mg of alum in a total volume of 200 µL saline. [18][19] Control groups receive saline/alum only. This step primes the immune system to recognize OVA as an allergen.
- Challenge and Treatment (e.g., Days 21-27):
 - One hour before the allergen challenge, administer treatments to the respective groups via oral gavage or IP injection (e.g., Carbinoxamine 1-10 mg/kg). [20][21] * Challenge the mice by intranasal instillation of OVA (e.g., 20 µL of a 20 mg/mL solution) to elicit an allergic reaction in the nasal passages. [19]3. Symptom Observation:
 - Immediately after the final challenge, observe the mice for a set period (e.g., 15-30 minutes) and count the number of sneezes and nasal rubbing motions. [22] The observer should be blinded to the treatment groups to prevent bias.
- Sample Collection (Day 28):
 - 24 hours after the final challenge, euthanize the mice.

- Collect blood via cardiac puncture to measure serum levels of OVA-specific IgE by ELISA.
- Perform a nasal lavage with PBS to collect nasal lavage fluid (NALF) for inflammatory cell counts (e.g., eosinophils). [19] * Fix the head for histological analysis of the nasal turbinates to assess inflammatory cell infiltration (H&E stain) and goblet cell hyperplasia (PAS stain).

Expected Outcomes: Mice treated with Carbinoxamine are expected to show a significant reduction in sneezing and rubbing counts, lower serum IgE levels, and decreased inflammatory cell infiltration in the nasal mucosa compared to the vehicle-treated group.

Application III: Pharmacokinetic (PK) Studies using LC-MS/MS

Causality: This is the primary and most critical application for **Carbinoxamine-d6 Maleate Salt**. To determine the concentration of Carbinoxamine in a biological sample (like plasma), a known amount of Carbinoxamine-d6 is "spiked" into the sample at the very beginning of the workflow. Because the labeled and unlabeled compounds behave almost identically during extraction and analysis, the ratio of their signals detected by the mass spectrometer provides a highly accurate measure of the unlabeled drug's concentration, irrespective of sample loss during processing. [23][24]



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Caption: Bioanalytical workflow for a PK study using a SIL-IS.

Protocol 3: Quantification of Carbinoxamine in Plasma

Materials:

- Internal Standard (IS): **Carbinoxamine-d6 Maleate Salt** solution of a known concentration.
- Analyte: Unlabeled Carbinoxamine Maleate for calibration standards.
- Biological Matrix: Blank mouse plasma (for standards) and study samples.
- Reagents: Acetonitrile (ACN) with 0.1% formic acid (ice-cold), water with 0.1% formic acid.
- Instrumentation: HPLC system coupled to a triple quadrupole mass spectrometer.
- HPLC Column: C18 reverse-phase column.

Procedure:

- Calibration Curve Preparation:
 - Prepare a series of calibration standards by spiking blank plasma with known concentrations of unlabeled Carbinoxamine.
 - Add a fixed amount of Carbinoxamine-d6 IS solution to each standard (and to the unknown study samples and quality controls).
- Sample Preparation (Protein Precipitation):
 - To 50 μL of plasma (standard, QC, or unknown), add 150 μL of ice-cold ACN containing 0.1% formic acid. This precipitates the plasma proteins.
 - Vortex thoroughly for 1 minute.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
 - Carefully transfer the supernatant to an HPLC vial for analysis.
- LC-MS/MS Analysis:

- Chromatography: Inject the sample onto the C18 column. Use a gradient elution with mobile phase A (water + 0.1% formic acid) and mobile phase B (ACN + 0.1% formic acid) to separate Carbinoxamine from other matrix components.
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) to detect specific mass transitions for both the analyte and the IS.
 - Carbinoxamine: Monitor a specific transition (e.g., m/z 291.1 $\rightarrow$ 167.1).
 - Carbinoxamine-d6: Monitor the corresponding shifted transition (e.g., m/z 297.1 $\rightarrow$ 173.1).
- Data Analysis:
 - Integrate the chromatographic peak areas for both the analyte and the IS transitions.
 - Calculate the Peak Area Ratio (PAR) = (Analyte Peak Area / IS Peak Area).
 - For the calibration standards, plot the PAR against the known concentration of Carbinoxamine.
 - Perform a linear regression on the calibration curve. The R^2 value should be >0.99 for a reliable assay.
 - Use the equation from the linear regression to calculate the concentration of Carbinoxamine in the unknown study samples based on their measured PAR.

Conclusion

Carbinoxamine-d6 Maleate Salt is an indispensable tool for modern drug research and development. Its primary utility as a stable isotope-labeled internal standard enables highly accurate and reproducible quantification of Carbinoxamine in complex biological matrices, which is fundamental for robust pharmacokinetic and bioequivalence studies. Furthermore, the principles outlined for the in vitro and in vivo evaluation of its unlabeled counterpart provide a clear framework for assessing the pharmacological activity of H1 receptor antagonists. By

integrating these validated protocols, researchers can confidently advance their understanding of antihistamine pharmacology and accelerate the drug development process.

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